

## "N-Methylform-D1-amide" physical properties

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Compound of Interest

Compound Name: N-Methylform-D1-amide

Cat. No.: B1418710

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An In-depth Technical Guide on the Physical Properties of N-Methylform-D1-amide

This technical guide provides a comprehensive overview of the core physical properties of **N-Methylform-D1-amide**, a deuterated isotopologue of N-Methylformamide. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize deuterated compounds for isotopic labeling, as solvents in nuclear magnetic resonance (NMR) studies, or as tracers in metabolic research.

## **Core Physical and Chemical Properties**

**N-Methylform-D1-amide**, with the CAS number 26103-38-8, is a stable, isotopically labeled organic compound.[1][2] Its physical characteristics are fundamental to its application in various scientific domains. The key physical properties are summarized in the table below for ease of reference and comparison.



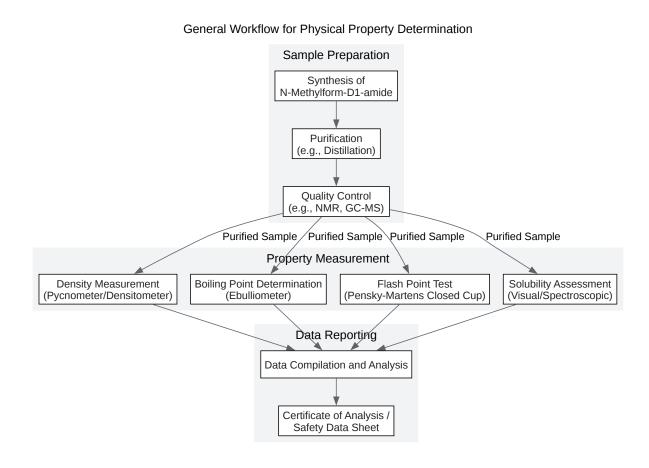
Property	Value	Units	Notes
Molecular Formula	C <sub>2</sub> H <sub>4</sub> DNO	-	[1][2]
Molecular Weight	60.07	g·mol <sup>−1</sup>	[1][2][3]
Density	0.887	g/cm³	[1][2]
Boiling Point	182.5	°C	at 760 mmHg[1][2]
Flash Point	81.5	°C	[1][2]
Melting Point	Not Available	°C	[2]
Appearance	Colorless Liquid	-	Inferred from related compounds.
Solubility	Soluble	-	Soluble in water, ethanol, and methanol.[4]

# **Experimental Protocols for Physical Property Determination**

While specific experimental protocols for the determination of the physical properties of **N-Methylform-D1-amide** are not detailed in publicly available literature, the values presented are typically determined using standardized methodologies established by organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD).

A general workflow for the determination of these properties is outlined below.





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Caption: General workflow for the determination of physical properties of a chemical substance.



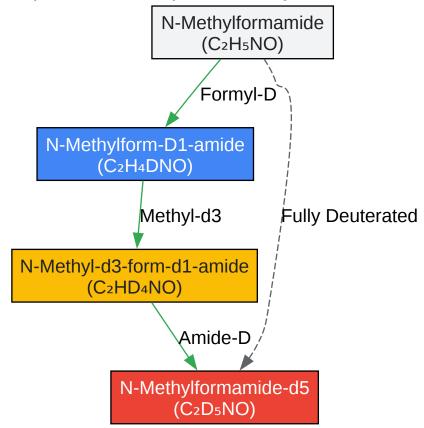
- Density: The density is typically measured using a pycnometer or a digital densitometer. The
  method involves determining the mass of a known volume of the substance at a specified
  temperature.
- Boiling Point: The boiling point is determined by heating the liquid and observing the temperature at which the vapor pressure equals the atmospheric pressure. Standard methods, such as those outlined in OECD Test Guideline 103, are employed.
- Flash Point: The flash point is determined using a closed-cup tester, such as the Pensky-Martens apparatus (ASTM D93). This method measures the lowest temperature at which the vapors of the material will ignite when an ignition source is introduced.
- Solubility: Solubility is typically determined by adding the solute to the solvent until saturation
  is reached at a specific temperature. The concentration of the saturated solution is then
  measured. For qualitative assessments, miscibility is observed visually.

## Structural Relationship and Isotopic Context

**N-Methylform-D1-amide** is a deuterated analog of N-Methylformamide. The "-D1-" designation indicates the substitution of one hydrogen atom with a deuterium atom. In this case, the substitution occurs at the formyl position. This isotopic labeling is crucial for its use in various analytical techniques.



### Isotopic Relationship of N-Methylform-D1-amide



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Caption: Relationship between N-Methylformamide and its deuterated isotopologues.

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## References

- 1. N-Methylform-d1-amide | CAS 26103-38-8 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. Cas 26103-38-8,N-METHYLFORM-D1-AMIDE | lookchem [lookchem.com]
- 3. N-Methylform-D1-amide | C2H5NO | CID 44887737 PubChem [pubchem.ncbi.nlm.nih.gov]



- 4. Buy N-METHYL-D3-FORM-D1-AMIDE (EVT-1443672) | 110505-55-0 [evitachem.com]
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